

Standard Operating Procedure: Disposal of N-(3,5-dimethylphenyl)-3-iodobenzamide

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Compound of Interest

Compound Name: *N*-(3,5-dimethylphenyl)-3-iodobenzamide

Cat. No.: B11171942

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Chemical Profile & Hazard Assessment

Before initiating disposal, you must classify the material based on its functional groups and potential biological activity. As a halogenated aromatic amide, this compound presents specific environmental and safety risks that dictate its waste stream.

Property	Details
Chemical Name	N-(3,5-dimethylphenyl)-3-iodobenzamide
Functional Class	Halogenated Aromatic Amide
Molecular Formula	C ₁₅ H ₁₄ INO
Physical State	Solid (White to off-white powder at RT)
Primary Hazard	Halogenated Organic: Releases iodine/HI upon combustion. Potential Bioactive: Structural analogs are kinase inhibitors/cytotoxic; treat as a High Potency Compound (HPC) until proven otherwise.
Solubility	Low in water; soluble in DMSO, Methanol, DCM.

Critical Safety Warning: Do NOT bleach or autoclave this compound. Oxidizing agents (bleach) can react with the aryl iodide moiety to release elemental iodine () gas, which is corrosive and toxic.

Pre-Disposal Handling & PPE

Objective: Prevent exposure and cross-contamination during waste transfer.

- Respiratory: N95 mask (minimum) or fume hood operation to prevent dust inhalation.
- Skin: Double Nitrile gloves (0.11 mm minimum thickness). The lipophilic nature of the dimethylphenyl group increases skin permeation risk.
- Eye: Chemical splash goggles.
- Engineering Controls: All transfers must occur inside a certified chemical fume hood.

Disposal Workflow

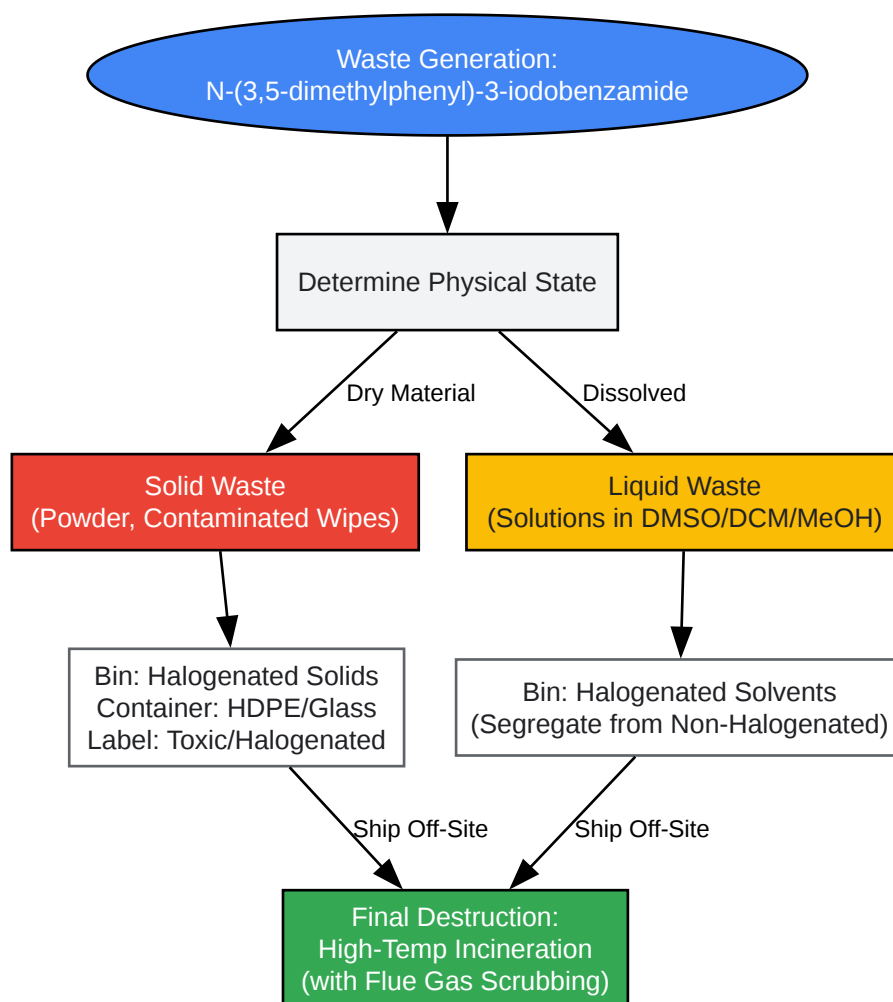
The disposal pathway depends strictly on the physical state of the waste.

- Classification: Hazardous Chemical Waste (Solid) - Halogenated.

- Container: Wide-mouth HDPE (High-Density Polyethylene) or glass jar with a screw-top lid.
- Labeling: Must read "Hazardous Waste: **N-(3,5-dimethylphenyl)-3-iodobenzamide**." Add checkbox: "Halogenated" and "Toxic."
- Protocol:
 - Transfer solid waste into the container using a disposable spatula.
 - Wipe the container threads with a dry tissue to ensure a tight seal.
 - Place the spatula and tissue into the same container.
 - Do not mix with oxidizers or strong acids.
- Classification: Hazardous Chemical Waste (Liquid) - Halogenated Solvent.
- Container: Amber glass bottle or HDPE carboy.
- Segregation Rule: This MUST go into the Halogenated Waste stream (e.g., mixed with DCM, Chloroform).
 - Reasoning: If mixed with non-halogenated waste (Acetone/Methanol) and sent to a standard fuel-blending incinerator, the iodine content can damage the incinerator or violate emissions permits.
- Protocol:
 - Pour solution into the "Halogenated Waste" carboy.
 - Record the volume and concentration on the waste log.
 - Rinse the original vessel with a small amount of compatible solvent (e.g., DMSO or DCM) and add the rinsate to the waste container.
- Protocol: Triple rinse with a solvent capable of dissolving the residue (Acetone or DCM).
 - Rinsate Disposal: Pour all three rinses into the Liquid Halogenated Waste container.

- Vial Disposal: Once triple-rinsed and air-dried in a hood, the glass vial can be defaced and discarded in the "Broken Glass/Sharps" bin (check local institutional rules; some require all drug-analog vials to go to medical waste).

Visual Decision Tree (Workflow)



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Figure 1: Decision matrix for segregating solid and liquid waste streams to ensure compliance with halogenated waste protocols.

Regulatory & Compliance Data

When filling out waste manifests (e.g., for Clean Harbors, Veolia, or internal EHS), use the following profile. Since a specific RCRA code may not exist for this exact research chemical, you must profile by characteristic.

Parameter	Value / Code
EPA Waste Code (US)	D001 (if in flammable solvent) / None (if pure solid, classify as "Non-RCRA Regulated Hazardous Waste" unless toxicity data proves otherwise).
Waste Profile Name	"Waste Halogenated Organic Solids, N.O.S. (Not Otherwise Specified)"
DOT Shipping Name	UN 2811, Toxic solids, organic, n.o.s. (iodobenzamide derivative)
Destruction Method	Rotary Kiln Incineration. Must specify "Iodine Bearing" to ensuring scrubber usage.

Emergency Procedures (Spill Response)

- Evacuate: If a large amount (>5g) of dry powder is aerosolized, evacuate the immediate area.
- PPE: Don N95/P100 respirator, goggles, and double gloves.
- Containment:
 - Solid Spill: Cover with wet paper towels (dampened with water) to prevent dust generation. Scoop up the towels and waste into a wide-mouth jar.
 - Liquid Spill: Absorb with vermiculite or a generic "Organic Spill Kit" pad. Do not use bleach.
- Decontamination: Wash the surface with a soap/water solution. Collect all cleanup materials into the "Solid Hazardous Waste" bin.

References

- National Research Council (US) Committee on Prudent Practices in the Laboratory. (2011). Prudent Practices in the Laboratory: Handling and Management of Chemical Hazards, Updated Version. National Academies Press. [[Link](#)]

- PubChem. (n.d.). 3-Iodobenzamide (Compound Summary). National Library of Medicine. Retrieved February 19, 2026. [[Link](#)]
- U.S. Environmental Protection Agency. (2024). Hazardous Waste Generators: Managing Your Waste. EPA.gov. [[Link](#)]
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